

# Technical Support Center: H-Orn(Z)-OMe-HCl Purification & Handling

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## Compound of Interest

Compound Name: *H-Orn(Z)-ome hcl*

CAS No.: 5874-75-9

Cat. No.: B555260

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Ticket ID: ORN-Z-PUR-001 Status: Open Assigned Specialist: Senior Application Scientist, Peptide Chemistry Division

## Executive Summary & Molecule Profile

Compound:

-Benzyloxycarbonyl-L-ornithine methyl ester hydrochloride Abbreviation: H-Orn(Z)-OMe[1]·HCl  
CAS: 5874-75-9 (HCl salt)[2]

You are likely encountering difficulties because this intermediate sits at a "stability cliff." While the Z-group protects the

-amine, the free

-amine (even when protonated) and the methyl ester make this compound susceptible to Diketopiperazine (DKP) formation (dimerization) and Hydrolysis if mishandled.

The Golden Rule: Never allow the compound to exist as a free base for extended periods. Always maintain the hydrochloride salt form during purification to suppress nucleophilic attacks.

## Impurity Profiling (The "Why")

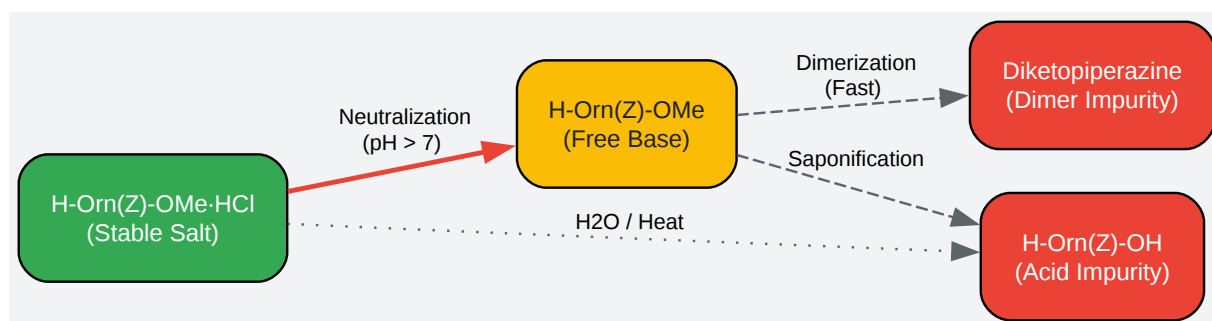
Before attempting purification, you must identify which impurity is compromising your material. The purification strategy depends on whether you are removing synthesis byproducts or degradation products.

### Common Impurity Architecture

Impurity Type	Chemical Identity	Origin	Solubility vs. Product
Type A	Z-Orn(Z)-OMe	Incomplete deprotection or over-acylation during synthesis.	Insoluble in water; Soluble in Ether/EtOAc.
Type B	H-Orn(Z)-OH	Hydrolysis of the methyl ester (caused by moisture/bases).	Soluble in water; Amphoteric.
Type C	Diketopiperazine (DKP)	Dimerization of two H-Orn(Z)-OMe molecules.	Highly insoluble in most solvents; Precipitates as white solid.
Type D	Benzyl Alcohol	Degradation of Z-group.	Soluble in organic solvents; Oil.

### Degradation Pathway Visualization

The following diagram illustrates the critical need for maintaining acidic conditions (HCl salt).



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Figure 1: Stability logic. Neutralization triggers rapid dimerization (DKP), rendering the material useless.

## Purification Protocols (The "How")

Choose Protocol A for bulk purification of solid material (purity <95%). Choose Protocol B if you have a crude oil or specific non-polar impurities.

### Protocol A: Recrystallization (The Standard Method)

Best for: Removing Type B (Hydrolysis) and Type C (DKP) impurities.

Principle: Amino acid ester salts are highly soluble in methanol (MeOH) but insoluble in diethyl ether (

). We utilize a solvent/anti-solvent precipitation.[3]

Reagents:

- Anhydrous Methanol (MeOH)
- Anhydrous Diethyl Ether ( ) or MTBE (Methyl tert-butyl ether)
- Cold bath ( )

Step-by-Step:

- Dissolution: Place the crude H-Orn(Z)-OMe·HCl in a round-bottom flask. Add the minimum amount of MeOH required to dissolve the solid at room temperature.
  - Tech Tip: If the solution is cloudy, filter it through a Celite pad to remove inorganic salts or DKP solids.

- Precipitation: While stirring rapidly, slowly add anhydrous (ratio approx. 10:1 Ether to Methanol).
  - Visual Cue: The solution should turn turbid (milky).
- Crystallization: Stop stirring and place the flask in a freezer or ice bath for 2-4 hours.
- Collection: Filter the white precipitate using a sintered glass funnel.
- Wash: Wash the cake twice with cold .
- Drying: Dry under high vacuum. Crucial: Ensure all MeOH is removed, as residual alcohol promotes transesterification or hydrolysis.

## Protocol B: Flash Chromatography (The "Rescue" Method)

Best for: Removing Type A (Z-Orn(Z)-OMe) and Type D (Benzyl alcohol).

Principle: Since the product is a salt, it will streak on normal silica unless the eluent is modified. You must use a halogenated solvent system with a polar modifier.

System:

- Stationary Phase: Silica Gel (standard 40-63 ).
- Mobile Phase: Dichloromethane (DCM) : Methanol (MeOH).
- Gradient: 0% to 10% MeOH in DCM.

Step-by-Step:

- Load: Dissolve crude oil in minimal DCM/MeOH (95:5).

- Elute: Run the gradient.
  - Non-polar impurities (Z-Orn(Z)-OMe, Benzyl alcohol) will elute first (High ).
  - H-Orn(Z)-OMe[1][2][4][5]·HCl will elute later as the MeOH percentage increases ( in 10% MeOH).
- Isolation: Pool fractions. Evaporate solvent at .
- Re-salt (Critical): The chromatography may strip some HCl. Dissolve the resulting oil in and add 1M HCl in Ether dropwise until precipitation occurs, then filter.

## Troubleshooting & FAQs

Q1: My product "oiled out" instead of crystallizing in Protocol A. What happened?

- Cause: Too much Methanol was used, or the Ether was added too quickly.
- Fix: Decant the supernatant ether. Redissolve the oil in the absolute minimum warm MeOH. Add a seed crystal if available. Add Ether dropwise until just turbid, then cool very slowly (wrap flask in a towel).

Q2: The NMR shows a split methyl ester peak. Is my product racemic?

- Analysis: Check the integration. If the peaks are distinct, you likely have Rotamers (due to the Z-group carbamate bond restriction).
- Verification: Run the NMR at elevated temperature ( ). If the peaks coalesce, it is rotameric (pure). If they remain split, you have a diastereomer or impurity.

Q3: I see a new impurity after leaving the sample on the bench.

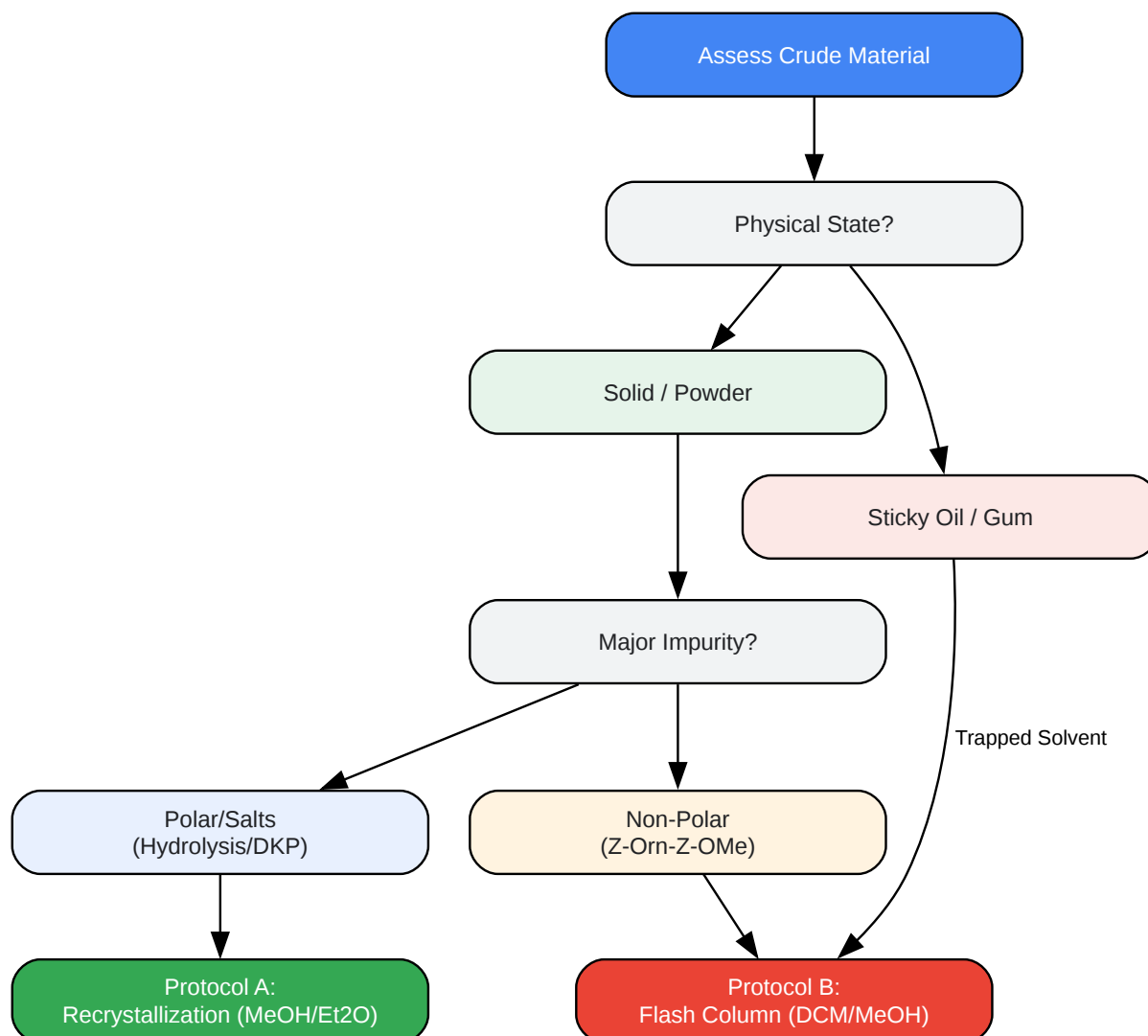
- Diagnosis: H-Orn(Z)-OMe·HCl is hygroscopic. Moisture absorption leads to hydrolysis (H-Orn(Z)-OH).
- Prevention: Store strictly at  
  
in a desiccator.

Q4: Can I use Ethyl Acetate instead of Ether for precipitation?

- Answer: Yes, but H-Orn(Z)-OMe·HCl is slightly more soluble in EtOAc than in Ether, which may reduce your recovery yield. However, EtOAc is safer (higher flashpoint) and often yields better-defined crystals.

## Workflow Visualization

Use this decision tree to determine your immediate next step.



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Figure 2: Decision Matrix for selecting the appropriate purification protocol based on physical state and impurity profile.

## References

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## Sources

- [1. 5874-75-9 CAS MSDS \(H-ORN\(Z\)-OME HCL\) Melting Point Boiling Point Density CAS Chemical Properties \[chemicalbook.com\]](#)
- [2. H-Orn\(Z\)-ome hcl | C14H21ClN2O4 | CID 13967650 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. 5874-75-9 | H-orn\(z\)-ome hcl | Tetrahedron \[thsci.com\]](#)
- [5. H-oRN\(z\)-OMe • HCl - 泰和伟业 \[cdthchem.com\]](#)
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